

Introduction to Dicloxacillin and the Role of Isotopic Labeling

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Compound of Interest

Compound Name: *Dicloxacillin-13C4*

Cat. No.: *B12405583*

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Dicloxacillin is a narrow-spectrum, semi-synthetic β -lactam antibiotic belonging to the penicillin class.^{[1][2]} It is specifically designed to be resistant to degradation by β -lactamase enzymes, making it effective against penicillinase-producing bacteria such as *Staphylococcus aureus*.^{[1][3][4]} Its therapeutic action stems from the inhibition of bacterial cell wall synthesis.^{[1][2][3][5][6]}

In drug development, pharmacokinetic (PK) studies, and therapeutic drug monitoring (TDM), accurate measurement of drug concentration is paramount. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a powerful technique for this purpose, but it is susceptible to variations arising from sample preparation, matrix effects, and instrument response.^{[7][8]} The use of a stable isotope-labeled (SIL) internal standard, such as **Dicloxacillin-13C4**, is the gold standard for mitigating these issues.^{[7][8][9]} Because the SIL standard is nearly identical to the analyte in its chemical and physical properties, it co-elutes chromatographically and experiences similar ionization effects, thereby providing a reliable basis for accurate and precise quantification.^{[7][8]} **Dicloxacillin-13C4** is explicitly intended for use as an internal standard for quantifying Dicloxacillin via GC- or LC-mass spectrometry.^[10]

Commercial Suppliers and Product Forms

Several specialized chemical suppliers offer **Dicloxacillin-13C4** in various forms, primarily as the free acid or as a sodium salt. The sodium salt forms generally offer improved solubility in aqueous media.

Table 1: Commercially Available **Dicloxacillin-13C4** Suppliers and Products

Supplier	Product Name	Catalog Number (Example)	Available Sizes
MedChemExpress	Dicloxacillin-13C4	HY-B1459AS	1 mg (Quote)
MedChemExpress	Dicloxacillin-13C4 sodium hydrate	HY-W654157	1 mg
Cleartsynth	Dicloxacillin-13C4	CS-O-06543	1 mg, 2.5 mg, 5 mg, 10 mg, 25 mg
LGC Standards	Dicloxacillin-13C4 Sodium Salt Monohydrate	TRC-D436652-1MG	1 mg, 10 mg
Simson Pharma	Dicloxacillin-13C4	Not specified	Not specified

Note: Availability and product codes are subject to change. Researchers should consult the respective supplier's website for current information. Every compound from Simson Pharma is accompanied by a Certificate of Analysis.[\[11\]](#)

Technical Data and Specifications

The technical specifications for **Dicloxacillin-13C4** are critical for its proper use in experimental design. The key properties are summarized below.

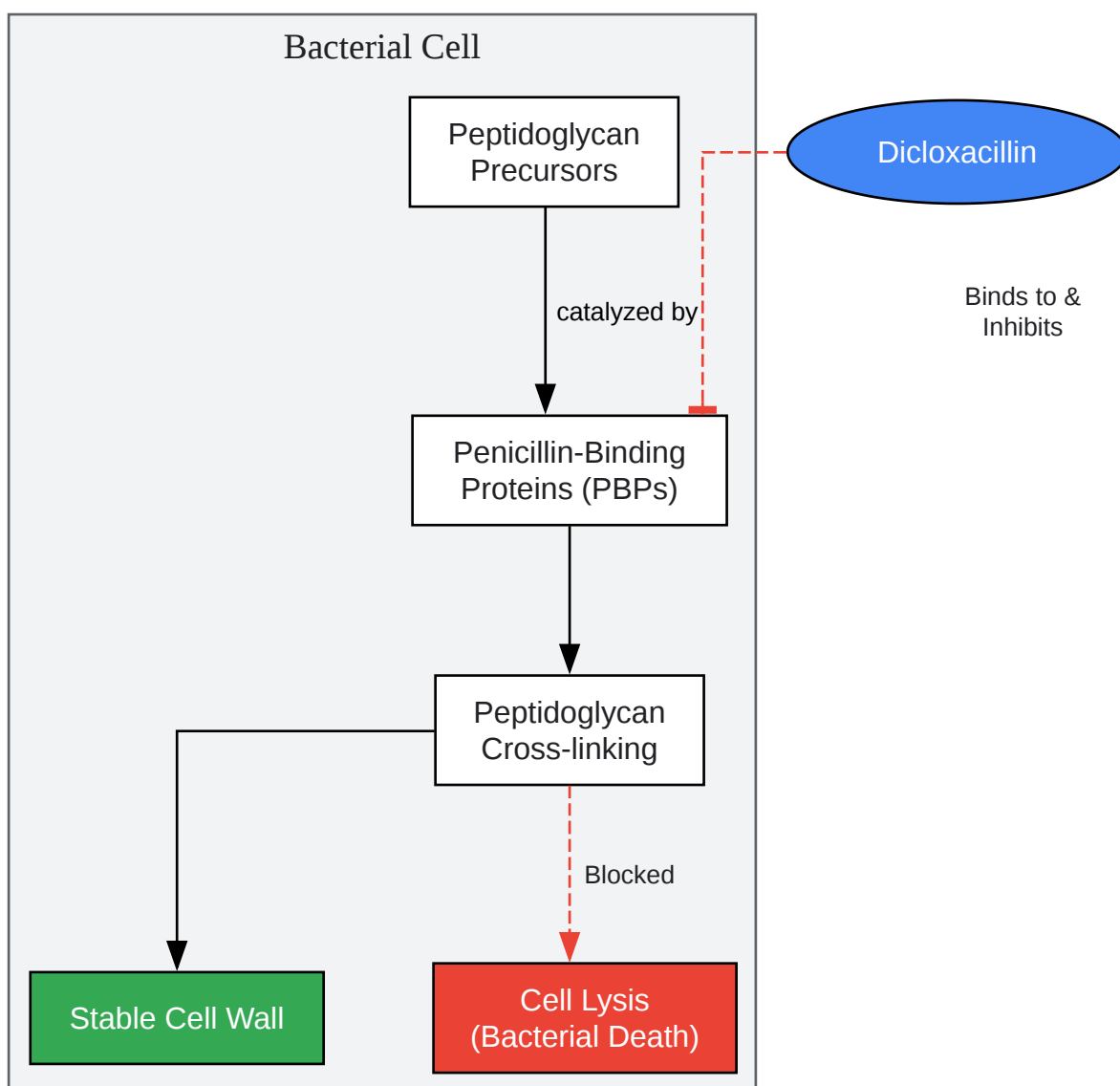
Table 2: Technical Specifications of **Dicloxacillin-13C4** Forms

Property	Dicloxacillin-13C4 (Acid Form)	Dicloxacillin-13C4 Sodium Salt Monohydrate
Molecular Formula	C ₁₅ ¹³ C ₄ H ₁₇ Cl ₂ N ₃ O ₅ S[10]	C ₁₅ ¹³ C ₄ H ₁₈ Cl ₂ N ₃ NaO ₆ S[12]
Molecular Weight	~474.30 g/mol [10]	~514.29 g/mol [12]
CAS Number	3116-76-5 (Unlabeled)[10][11]	13412-64-1 (Unlabeled Sodium Salt Monohydrate)[12]
Appearance	White Solid	White Solid
Storage Condition	2-8°C, Refrigerator[10]	Room temperature (US) or as per Certificate of Analysis[13]
Primary Application	Internal standard for LC-MS quantification[10]	Internal standard for metabolic analysis and quantification[13]

Mechanism of Action: Inhibition of Bacterial Cell Wall Synthesis

Dicloxacillin exerts its bactericidal effect by disrupting the formation of the bacterial cell wall.[2][5] The structural integrity of the bacterial cell wall is maintained by a mesh-like polymer called peptidoglycan.[6] The final step in peptidoglycan synthesis is the cross-linking of peptide chains, a reaction catalyzed by a family of enzymes known as penicillin-binding proteins (PBPs).[5][6]

As a β -lactam antibiotic, Dicloxacillin mimics the structure of the D-Ala-D-Ala moiety of the peptidoglycan chains. It binds to the active site of PBPs, acylating the serine residue and inactivating the enzyme.[2][5] This prevents the formation of the crucial peptide cross-links, leading to a weakened cell wall.[3][6] The compromised cell can no longer withstand the internal osmotic pressure, resulting in cell lysis and bacterial death.[5][6]



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Caption: Dicloxacillin's mechanism of action.

Experimental Protocols and Workflow

While specific protocols vary by laboratory and application, the following section outlines a generalized methodology for the quantification of Dicloxacillin in human plasma using **Dicloxacillin-13C4** as an internal standard via LC-MS/MS.

Objective

To accurately determine the concentration of Dicloxacillin in plasma samples obtained from a clinical or preclinical study.

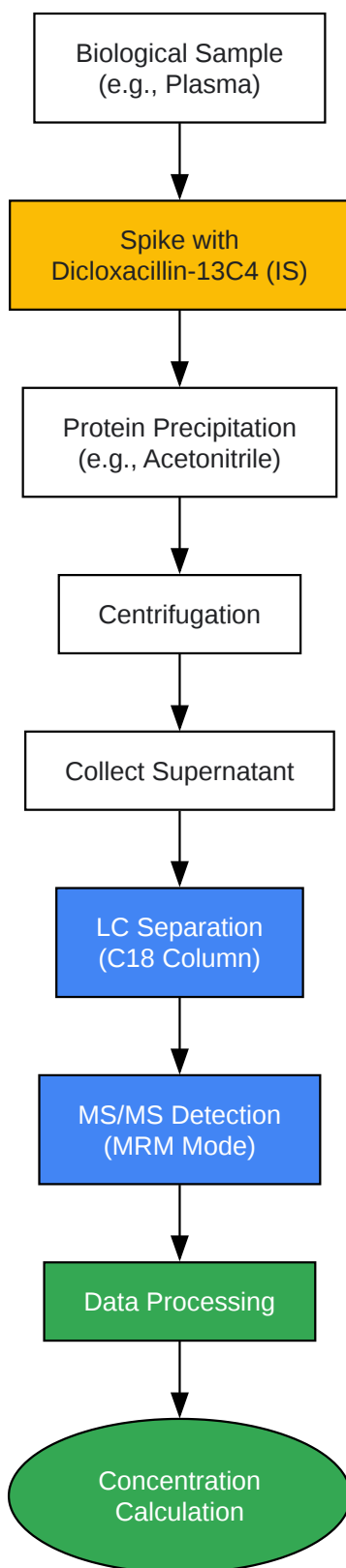
Materials

- Dicloxacillin analytical standard
- **Dicloxacillin-13C4** (Internal Standard, IS)
- Human plasma (blank, study samples, and for calibration curve/QCs)
- Acetonitrile or Methanol (LC-MS grade) with 0.1% formic acid (for protein precipitation)
- Water (LC-MS grade) with 0.1% formic acid (Mobile Phase A)
- Acetonitrile (LC-MS grade) with 0.1% formic acid (Mobile Phase B)
- HPLC or UPLC system coupled to a triple quadrupole mass spectrometer

Methodology

- Preparation of Stock and Working Solutions:
 - Prepare a 1 mg/mL stock solution of Dicloxacillin and **Dicloxacillin-13C4** in a suitable solvent (e.g., Methanol).
 - Perform serial dilutions to create working solutions for the calibration curve (e.g., 0.1 to 100 µg/mL) and quality control (QC) samples.
 - Prepare a working solution of the internal standard (**Dicloxacillin-13C4**) at a fixed concentration (e.g., 1 µg/mL).
- Sample Preparation (Protein Precipitation):
 - To 100 µL of plasma sample (calibrator, QC, or unknown), add 10 µL of the internal standard working solution. Vortex briefly.
 - Add 300 µL of cold acetonitrile containing 0.1% formic acid to precipitate plasma proteins.

- Vortex vigorously for 1 minute.
- Centrifuge at high speed (e.g., >10,000 x g) for 10 minutes at 4°C.
- Transfer the supernatant to a clean vial or 96-well plate for analysis.
- LC-MS/MS Analysis:
 - Chromatography: Use a C18 reverse-phase column. A gradient elution is typically employed, starting with a high aqueous phase composition and ramping up the organic phase to elute the analytes.
 - Mass Spectrometry: Operate the mass spectrometer in positive electrospray ionization (ESI+) mode. Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both Dicloxacillin and **Dicloxacillin-13C4**. The +4 Da mass difference of the internal standard allows for its distinct detection.
- Data Analysis:
 - Integrate the peak areas for both the analyte (Dicloxacillin) and the internal standard (**Dicloxacillin-13C4**).
 - Calculate the peak area ratio (Analyte Area / IS Area).
 - Construct a calibration curve by plotting the peak area ratio against the known concentrations of the calibrator samples.
 - Determine the concentration of Dicloxacillin in the unknown samples by interpolating their peak area ratios from the linear regression of the calibration curve.



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Caption: Bioanalytical workflow using a SIL-IS.

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References

- 1. Dicloxacillin - Wikipedia [en.wikipedia.org]
- 2. Dicloxacillin | isoxazoyl antistaphylococcal and β -Lactam antibiotic | CAS# 3116-76-5 | Dicloxacilline; Dicloxacilina | β -lactamase resistant penicillin similar to oxacillin | InvivoChem [invivochem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. go.drugbank.com [go.drugbank.com]
- 6. What is the mechanism of Dicloxacillin Sodium? [synapse.patsnap.com]
- 7. crimsonpublishers.com [crimsonpublishers.com]
- 8. crimsonpublishers.com [crimsonpublishers.com]
- 9. A stable isotope-labeled internal standard is essential for correcting for the interindividual variability in the recovery of lapatinib from cancer patient plasma in quantitative LC-MS/MS analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. clearsynth.com [clearsynth.com]
- 11. Dicloxacillin-13C4 | CAS No- 3116-76-5(Unlabeled) | Simson Pharma Limited [simsonpharma.com]
- 12. Dicloxacillin-13C4 Sodium Salt Monohydrate [lgcstandards.com]
- 13. medchemexpress.com [medchemexpress.com]
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